

Application Notes and Protocols: Preparation of Nordalbergin Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nordalbergin

Cat. No.: B190333

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Nordalbergin is a natural coumarin compound isolated from the wood bark of *Dalbergia sissoo*. It has demonstrated significant biological activity, including the induction of differentiation in HL-60 promyelocytic leukemia cells[1][2][3][4]. Proper preparation of a stock solution is a critical first step for in vitro and in vivo studies to ensure accurate and reproducible results. Dimethyl sulfoxide (DMSO) is a common polar aprotic solvent used to dissolve a wide range of organic compounds, including **Nordalbergin**[1][3][5]. This document provides a detailed protocol for the preparation, storage, and handling of **Nordalbergin** stock solutions using DMSO.

Quantitative Data Summary

The key chemical and physical properties of **Nordalbergin** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₀ O ₄	[1][2][6]
Molecular Weight	254.24 g/mol	[1][2][3][7]
CAS Number	482-82-6	[1][2][3]
Appearance	White to yellow solid	[1]
Solubility in DMSO	250 mg/mL (983.32 mM)	[1][2]

Experimental Protocols

Materials:

- **Nordalbergin** powder (purity ≥99.0%)[2]
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile, amber or light-protecting microcentrifuge tubes or vials
- Sterile pipette tips
- Appropriate personal protective equipment (PPE): lab coat, safety glasses, and gloves

Equipment:

- Analytical balance
- Vortex mixer
- Ultrasonic water bath
- Pipettes
- -20°C and -80°C freezers
- Handle **Nordalbergin** powder in a well-ventilated area or a chemical fume hood.

- Wear appropriate PPE to avoid inhalation and skin contact.
- DMSO is an excellent solvent that can facilitate the absorption of other chemicals through the skin[5]. Exercise caution and handle with gloves.
- Consult the Safety Data Sheet (SDS) for **Nordalbergin** and DMSO before starting any work.

This protocol describes the preparation of 1 mL of a 100 mM **Nordalbergin** stock solution in DMSO.

- Calculate the Required Mass:
 - Use the formula: $\text{Mass (mg)} = \text{Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 100 \text{ mM} \times 1 \text{ mL} \times 254.24 \text{ g/mol} / 1000 = 25.42 \text{ mg}$
- Weighing the Compound:
 - Tare a sterile, dry microcentrifuge tube on an analytical balance.
 - Carefully weigh 25.42 mg of **Nordalbergin** powder into the tube.
- Dissolving the Compound:
 - Add 1 mL of anhydrous or newly opened DMSO to the tube containing the **Nordalbergin** powder. It is noted that hygroscopic DMSO can significantly impact solubility[1].
 - Close the tube tightly and vortex for 1-2 minutes to facilitate dissolution.
- Ensuring Complete Dissolution:
 - If the compound does not fully dissolve, use an ultrasonic water bath. Sonicate the solution for 5-10 minutes[1][2].
 - Gentle warming of the solution to 37°C can also aid in solubility[3].
- Storage of the Stock Solution:

- Once fully dissolved, the solution should be clear.
- For long-term storage, aliquot the stock solution into smaller, single-use volumes in light-protecting tubes to avoid repeated freeze-thaw cycles[3][8].
- Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month. Always protect the solution from light[1][3].

The table below provides the required mass of **Nordalbergin** for preparing stock solutions of different molarities.

Target Concentration	Volume of DMSO	Mass of Nordalbergin Required
1 mM	1 mL	0.254 mg
10 mM	1 mL	2.54 mg
50 mM	1 mL	12.71 mg
100 mM	1 mL	25.42 mg

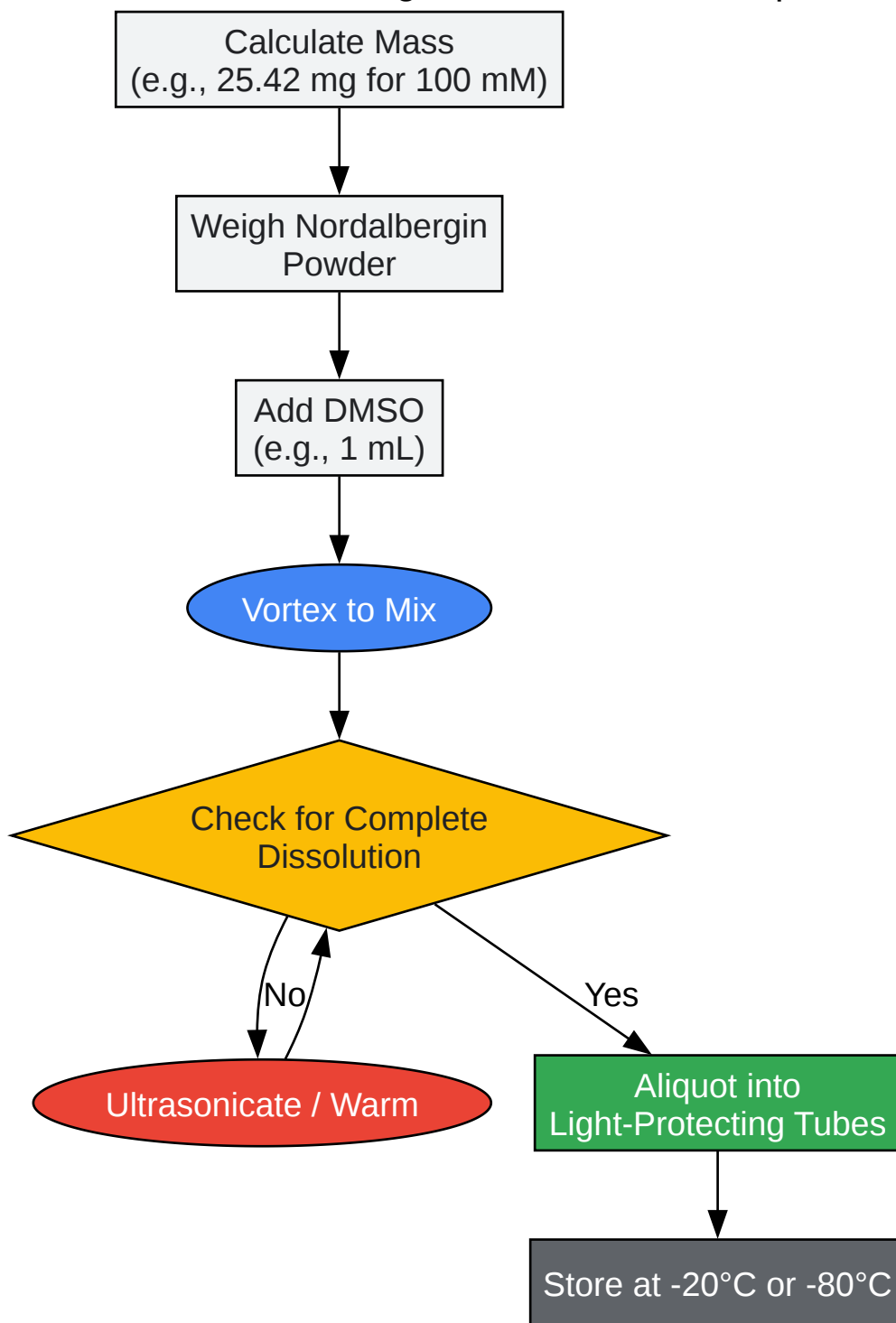
For cell-based assays, the final concentration of DMSO in the cell culture medium should be kept low (typically <0.5%) to avoid cellular toxicity[8].

- Perform Serial Dilutions: It is recommended to perform stepwise dilutions to prevent the compound from precipitating out of the solution[8].
- Example Dilution (for a final concentration of 10 μ M):
 - Prepare an intermediate dilution by adding 1 μ L of the 100 mM stock solution to 999 μ L of sterile culture medium. This results in a 100 μ M solution.
 - Add 100 μ L of this 100 μ M solution to 900 μ L of culture medium in your experimental plate/well to achieve a final concentration of 10 μ M. The final DMSO concentration will be 0.01%.

- Control Group: Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO in the culture medium without the compound[8].

Visualizations

Workflow for Nordalbergin Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a **Nordalbergin** stock solution in DMSO.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. abmole.com [abmole.com]
- 3. glpbio.com [glpbio.com]
- 4. NORDALBERGIN | 482-82-6 [chemicalbook.com]
- 5. Dimethyl Sulfoxide | (CH₃)₂SO | CID 679 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. PubChemLite - Nordalbergin (C₁₅H₁₀O₄) [pubchemlite.lcsb.uni.lu]
- 7. Phytochemical: Nordalbergin [caps.ncbs.res.in]
- 8. medchemexpress.cn [medchemexpress.cn]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Nordalbergin Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b190333#how-to-prepare-nordalbergin-stock-solution-with-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com